

TDI (80/20) and TDI (65/35) mixture compositions and properties

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An In-depth Technical Guide to Toluene Diisocyanate (TDI) Mixtures: 80/20 and 65/35 Formulations

Abstract

Toluene diisocyanate (TDI) is a fundamental aromatic diisocyanate for the synthesis of a wide range of polyurethane products. The reactivity and ultimate properties of these materials are profoundly influenced by the isomeric composition of the TDI used. This technical guide provides a detailed examination of the two most prevalent TDI mixtures: TDI (80/20) and TDI (65/35), which are defined by the weight ratio of the 2,4- and 2,6-TDI isomers. This document is intended for researchers, scientists, and professionals in the field of drug development and polymer chemistry, offering a comparative analysis of their chemical properties, typical applications, and the experimental methodologies used for their characterization.

Introduction

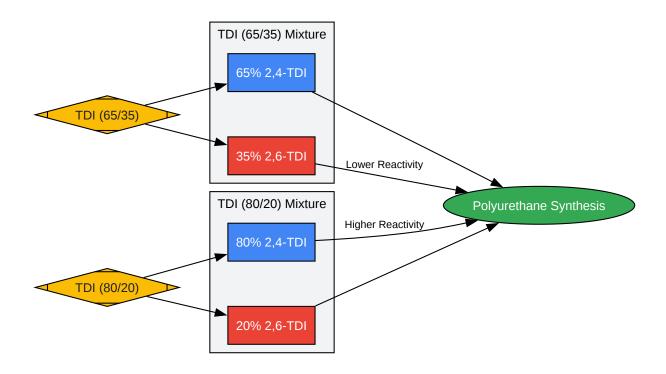
Toluene diisocyanate is produced through the phosgenation of toluenediamine. The nitration of toluene yields a mixture of dinitrotoluene isomers, which are then hydrogenated to toluenediamine (TDA). The subsequent reaction with phosgene produces TDI. The initial nitration step largely dictates the final isomeric ratio of the TDI. The two primary isomers are 2,4-TDI and 2,6-TDI. The spatial arrangement of the isocyanate (-NCO) groups on the toluene ring significantly impacts their reactivity, with the -NCO group at the 4-position of 2,4-TDI being more reactive than the sterically hindered groups at the 2- and 6-positions.



The most common commercial grade is TDI (80/20), an 80:20 weight ratio of 2,4-TDI to 2,6-TDI. A less common variant, TDI (65/35), contains a higher proportion of the 2,6-isomer. This guide will explore the technical distinctions between these two mixtures.

Isomeric Composition and Reactivity

The fundamental difference between TDI (80/20) and TDI (65/35) lies in their isomeric distribution, which directly influences their reaction kinetics during polymerization.



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Caption: Isomeric composition of TDI (80/20) and TDI (65/35).

The 2,4-TDI isomer possesses -NCO groups with differential reactivity. The para-position (-NCO at C4) is significantly more reactive than the ortho-position (-NCO at C2) due to reduced steric hindrance. In contrast, the two -NCO groups of the 2,6-TDI isomer are sterically hindered by the adjacent methyl group, resulting in lower and similar reactivities. Consequently, TDI



(80/20), with its higher concentration of the more reactive 2,4-isomer, exhibits a faster overall reaction rate compared to TDI (65/35). This has implications for processing parameters such as cream time, gel time, and tack-free time in polyurethane foam production.

Physical and Chemical Properties

The isomeric ratio affects the physical properties of the TDI mixture, which are critical for handling, storage, and processing.

Property	TDI (80/20)	TDI (65/35)	Test Method
Appearance	Clear, pale yellow liquid	Clear, pale yellow liquid	Visual
NCO Content (% by weight)	48.3	48.3	ASTM D5155
Purity (% minimum)	99.5	99.5	Gas Chromatography
Density @ 25°C (g/cm³)	~1.22	~1.22	ASTM D4659
Viscosity @ 25°C (mPa·s)	~3	~3	ASTM D4889
Vapor Pressure @ 25°C (mmHg)	~0.025	~0.025	ASTM E1194
Freezing Point (°C)	~13.5 - 14.5	~5.5 - 7.5	ASTM D1493

Note: Values can vary slightly between manufacturers. The most significant difference is the freezing point, with the higher 2,6-isomer content in TDI (65/35) depressing the freezing point.

Applications

The choice between TDI (80/20) and TDI (65/35) is dictated by the desired properties of the final polyurethane product.

• TDI (80/20): This is the workhorse of the flexible polyurethane foam industry. Its well-balanced reactivity is ideal for producing a wide range of foams for furniture, bedding, and



automotive seating. It is also used in the production of some coatings, adhesives, sealants, and elastomers.

 TDI (65/35): The higher content of the less reactive 2,6-isomer allows for a more controlled reaction, which can be advantageous in certain specialty applications. It is often used in the production of high-performance elastomers and coatings where a more uniform polymer network is desired, potentially leading to improved mechanical properties. The slower reactivity can also be beneficial in applications requiring a longer pot life.

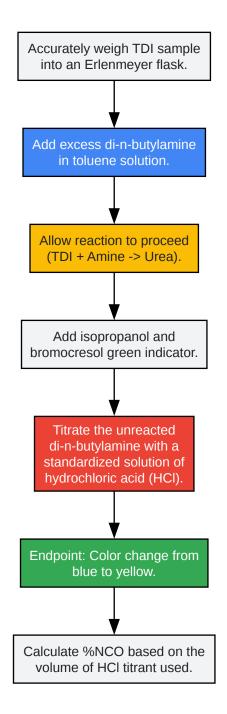
Experimental Protocols

Accurate characterization of TDI and the resulting polyurethanes is crucial for quality control and research and development.

Determination of NCO Content

The percentage of isocyanate groups (%NCO) is a critical parameter for determining the stoichiometric ratio of reactants in polyurethane synthesis. The standard method is titration.





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Caption: Workflow for determining %NCO via titration.

Methodology (ASTM D5155):

• An accurately weighed sample of TDI is placed in an Erlenmeyer flask.



- A known excess of di-n-butylamine solution in toluene is added. The primary amine reacts with the isocyanate groups to form urea.
- The reaction is allowed to proceed to completion.
- The unreacted di-n-butylamine is then back-titrated with a standardized solution of hydrochloric acid.
- An indicator, such as bromocresol green, is used to determine the endpoint of the titration.
- The %NCO is calculated based on the amount of di-n-butylamine consumed by the TDI.

Isomer Ratio Analysis

Gas chromatography (GC) is the primary method for determining the isomeric ratio of TDI mixtures.

Methodology:

- A dilute solution of the TDI sample is prepared in a suitable solvent (e.g., toluene or methylene chloride).
- A small volume of the sample is injected into the gas chromatograph.
- The sample is vaporized and carried by an inert gas through a capillary column.
- The different isomers (2,4-TDI and 2,6-TDI) have different retention times in the column, leading to their separation.
- A detector, such as a flame ionization detector (FID), measures the amount of each isomer as it elutes from the column.
- The peak areas in the resulting chromatogram are proportional to the concentration of each isomer, allowing for the calculation of the weight ratio.

Safety and Handling







TDI is a hazardous substance and must be handled with extreme care. It is a potent respiratory sensitizer and can cause severe irritation to the eyes, skin, and respiratory tract. All work with TDI should be conducted in a well-ventilated area, preferably within a fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, must be worn. Consult the Safety Data Sheet (SDS) for detailed handling and emergency procedures.

Conclusion

The selection between TDI (80/20) and TDI (65/35) is a critical decision in the formulation of polyurethane materials. TDI (80/20) is the industry standard for flexible foams due to its optimal reactivity profile. TDI (65/35) offers a more controlled reaction and is employed in specialty applications where specific polymer network structures and performance characteristics are required. A thorough understanding of their respective properties and the use of standardized analytical techniques are essential for the successful development and application of TDI-based polyurethanes.

To cite this document: BenchChem. [TDI (80/20) and TDI (65/35) mixture compositions and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8661334#tdi-80-20-and-tdi-65-35-mixture-compositions-and-properties]

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